

Application Note: Analytical Characterization of (R)-2-Amino-2-methyl-pentanoic acid

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Compound of Interest

Compound Name: (R)-2-Amino-2-methyl-pentanoic acid

CAS No.: 110916-84-2

Cat. No.: B555764

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-methylnorvaline, (R)-2-methylnorvaline CAS: 70914-70-8 (Generic: 5455-33-4) Molecular Weight: 131.17 g/mol

Introduction & Strategic Overview

-Methyl amino acids are critical motifs in modern peptidomimetic drug design. The substitution of the

-hydrogen with a methyl group restricts conformational flexibility, enhancing resistance to proteolytic degradation and favoring specific secondary structures (e.g., helices).

Characterizing **(R)-2-Amino-2-methyl-pentanoic acid** presents unique challenges compared to standard proteinogenic amino acids:

- Steric Hindrance: The quaternary

-carbon hinders the N-terminus, affecting reaction rates in standard derivatization protocols (e.g., OPA/FMOC).

- **Lack of Chromophore:** The molecule is transparent above 210 nm, necessitating universal detection (CAD/ELSD) or derivatization for UV sensitivity.
- **Enantiomeric Purity:** As a chiral building block, the (R)-enantiomer's purity is critical.^[1] Contamination with the (S)-isomer can lead to diastereomeric impurities in the final peptide drug.

This guide details a Direct Chiral HPLC workflow (Gold Standard) and a Spectroscopic Identification protocol designed to validate the identity and purity of this specific synthon.

Chemical Identity & Structural Confirmation^[2]

Protocol A: Nuclear Magnetic Resonance (NMR)

The presence of the

-methyl group breaks the standard

-proton coupling patterns seen in norvaline.

Sample Preparation: Dissolve 10 mg in 600

L D

O. (Use NaOD for solubility if zwitterionic aggregation occurs).

Nucleus	Shift ()	Multiplicity	Integration	Assignment	Mechanistic Note
H	0.92	Triplet (Hz)	3H	-CH	Terminal propyl methyl.
1.35 - 1.50	Multiplet	2H	-CH	Middle of propyl chain.	
1.48	Singlet	3H	-CH	Diagnostic: Sharp singlet confirms quaternary center.	
1.70 - 1.85	Multiplet	2H	-CH	Diastereotopic protons due to chiral center.	
C	176.5	Singlet	C	COOH	Carbonyl carbon.
62.1	Singlet	C	-C	Quaternary carbon (significantly downfield from Norvaline -C).	
23.5	Singlet	CH	-CH	Methyl substituent.	

Protocol B: Mass Spectrometry (ESI-MS)

Method: Direct infusion ESI(+) in 0.1% Formic Acid/MeOH.

- [M+H]
: m/z 132.1
- [M+Na]
: m/z 154.1
- Fragmentation (MS/MS of 132.1):
 - m/z 86: Loss of HCOOH (). Characteristic of -amino acids.
 - m/z 117: Loss of CH ().
 - m/z 114: Loss of H O ().

Chromatographic Purity & Chiral Resolution (The Core Method)

Traditional methods use Marfey's reagent, but this is labor-intensive. The Crown Ether stationary phase is the superior, industry-standard approach for free

-methyl amino acids because it requires no derivatization and works under acidic conditions where the amine is protonated (

), forming a host-guest complex with the crown ether.

Protocol C: Direct Chiral HPLC (Crownpak CR(+))

This method simultaneously determines chemical purity and enantiomeric excess (ee).

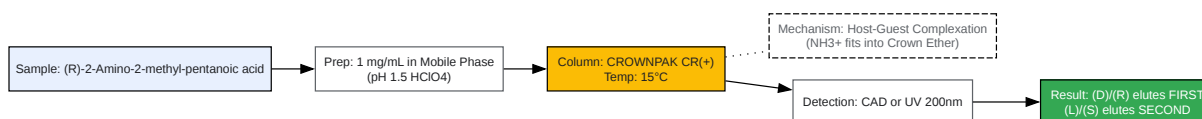
Reagents:

- Mobile Phase: Perchloric Acid (HClO₄)) pH 1.5 (aq) / Acetonitrile (85:15 v/v).
- Column: Daicel CROWNPAK CR(+) (150 x 4.0 mm, 5 m).
 - Note: CR(+) is preferred as it typically elutes the (D)-isomer (often corresponding to the (R)-isomer for -methyl AA) first, allowing for better quantitation of the minor (S)-impurity if it elutes second (avoiding tailing of the major peak). Verify elution order with a racemate standard.

Instrument Parameters:

- Flow Rate: 0.4 mL/min (Low flow is crucial for mass transfer in ligand exchange).
- Temperature: 10°C - 25°C (Lower temperature often improves resolution).
- Detection: UV at 200 nm (low sensitivity) OR CAD/ELSD (Recommended).
- Backpressure: Must remain < 350 bar.

Workflow Diagram (DOT):



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Figure 1: Direct Chiral Resolution Workflow using Crown Ether Technology.

Validation Criteria:

- Resolution (): > 2.0 between enantiomers.
- Tailing Factor: < 1.5 (Acidic mobile phase suppresses silanol activity).
- LOD (Enantiomer): < 0.05% with CAD detection.

Alternative Assay: Zwitterionic HILIC-MS

If the Crownpak method is unavailable or MS-compatibility is required (Perchloric acid is not MS friendly), use a Zwitterionic Chiral Stationary Phase (ZWIX).

Protocol D: ZWIX(+) LC-MS Method

Column: Chiralpak ZWIX(+) (3

m).[2] Mobile Phase:

- A: MeOH / ACN / H
O (49:49:[3]2) + 50 mM Formic Acid + 25 mM Diethylamine.[3]
- Mode: Isocratic. Mechanism: Double ion-pairing.[2] The ZWIX phase is zwitterionic, interacting with the zwitterionic amino acid. Advantages: Fully MS compatible; high sensitivity; different selectivity profile than Crown ethers.

Solid State Characterization

For drug substance release, the solid-state form must be controlled.

- TGA (Thermogravimetric Analysis): Check for solvates/hydrates.
-Methyl amino acids can form stable hydrates. Decomposition typically starts > 220°C.
- DSC (Differential Scanning Calorimetry):

- Melting Point: Expect a sharp endotherm > 250°C (decomposition often accompanies melting).
- Polymorphism: Run a heating/cooling cycle to detect polymorphic transitions.

References

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